

Physical and chemical properties of 2,2-Dichlorobutanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dichlorobutanal

Cat. No.: B8715161

[Get Quote](#)

An In-depth Technical Guide to 2,2-Dichlorobutanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2,2-Dichlorobutanal**. The information is curated for professionals in research and development, with a focus on data-centric presentation and potential chemical behavior.

Chemical Identity and Physical Properties

2,2-Dichlorobutanal is a chlorinated aldehyde with the molecular formula $C_4H_6Cl_2O$.^[1] The presence of two chlorine atoms on the alpha-carbon significantly influences its electronic properties and reactivity.

Table 1: Physical and Computed Properties of 2,2-Dichlorobutanal

Property	Value	Source
Molecular Weight	140.99 g/mol	PubChem[1]
Exact Mass	139.9795702 Da	PubChem[1]
Monoisotopic Mass	139.9795702 Da	PubChem[1]
XLogP3-AA (Computed)	1.8	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Heavy Atom Count	7	PubChem[1]
Complexity (Computed)	70.1	PubChem[1]

Chemical Structure and Identifiers

The structural arrangement of **2,2-Dichlorobutanal** is central to its chemical characteristics. The following table summarizes its key identifiers.

Table 2: Chemical Identifiers for 2,2-Dichlorobutanal

Identifier Type	Identifier	Source
IUPAC Name	2,2-dichlorobutanal	PubChem[1]
CAS Number	23454-01-5	PubChem[1]
Molecular Formula	C4H6Cl2O	PubChem[1]
InChI	InChI=1S/C4H6Cl2O/c1-2-4(5,6)3-7/h3H,2H2,1H3	PubChem[1]
InChIKey	XAAIVSKISGLEHB-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CCC(C=O)(Cl)Cl	PubChem[1]
Synonyms	2,2-dichlorobutyraldehyde, Dichlorbutyraldehyd	PubChem[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,2-Dichlorobutanal**.

- Mass Spectrometry: A GC-MS spectrum is available for **2,2-Dichlorobutanal**, which can be used for its identification in complex mixtures.[1]
- Infrared (IR) Spectroscopy: A vapor phase IR spectrum is available, which would show characteristic peaks for the carbonyl (C=O) and C-Cl bonds.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Specific NMR data for **2,2-Dichlorobutanal** was not found in the performed searches. For reference, the related compound 2,2-Dichlorobutane exhibits characteristic signals in both ¹H and ¹³C NMR spectra.[2][3][4]

Reactivity and Chemical Properties

The reactivity of **2,2-Dichlorobutanal** is dominated by the aldehyde functional group and the two chlorine atoms on the alpha-carbon.

- **Carbonyl Reactivity:** The aldehyde group is a site for nucleophilic attack. It can undergo reactions typical of aldehydes, such as the formation of acetals, imines, and cyanohydrins. Aldehydes are generally more reactive electrophiles than ketones.[5][6]
- **Alpha-Carbon Reactions:** Aldehydes and ketones can undergo substitution reactions at the alpha-carbon.[5][7] The presence of two electron-withdrawing chlorine atoms at the alpha-position in **2,2-Dichlorobutanal** makes the aldehyde proton particularly susceptible to abstraction under certain conditions, although it lacks alpha-hydrogens for typical enolate formation. The molecule can participate in reactions such as the Cannizzaro reaction if no alpha-hydrogens are present.
- **Halogenation:** In general, the alpha-carbon of aldehydes and ketones can be halogenated under acidic or basic conditions.[8] Given that **2,2-Dichlorobutanal** is already di-halogenated at this position, further substitution at this carbon is unlikely.

Caption: Reactivity of **2,2-Dichlorobutanal**.

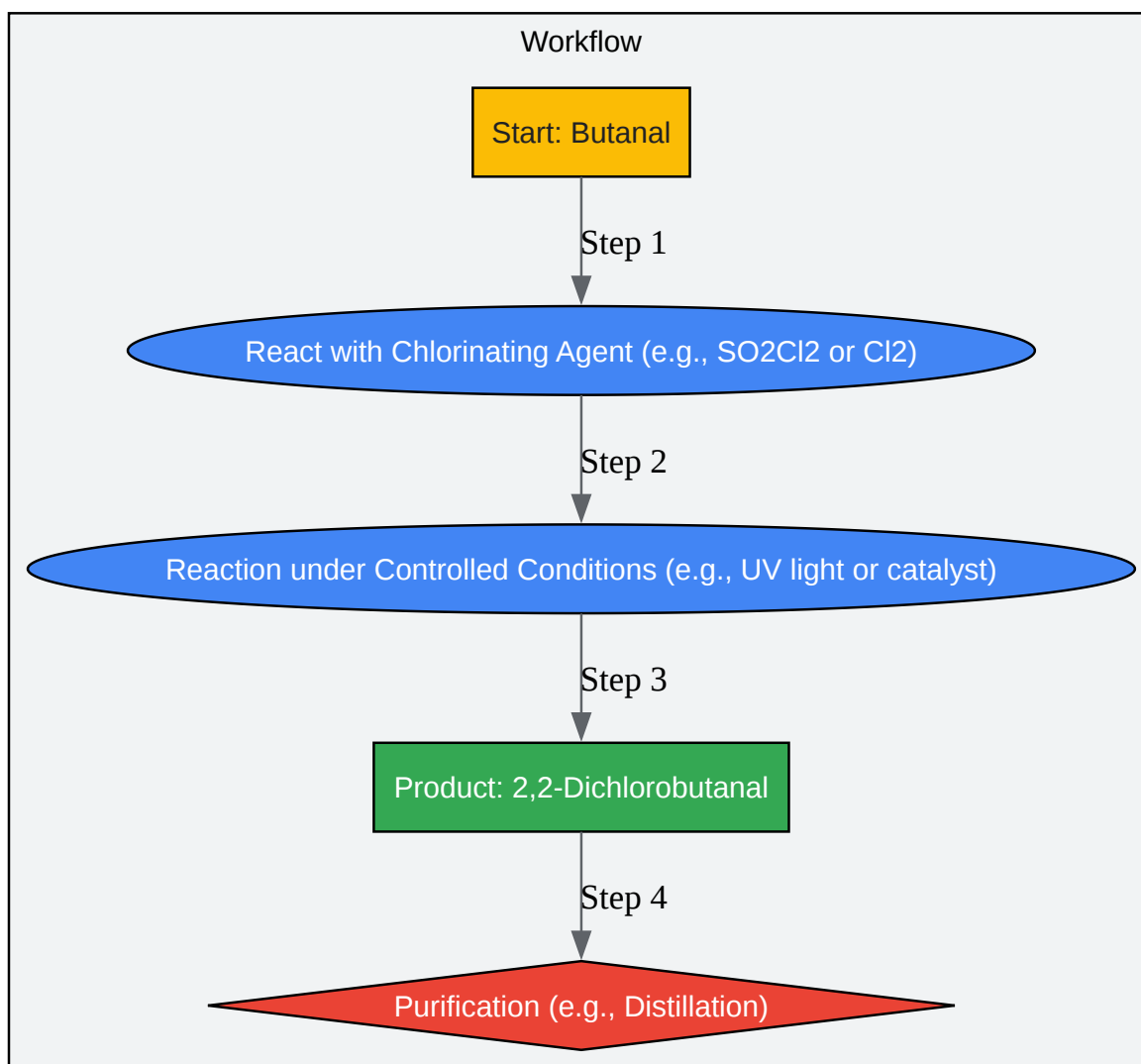
Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **2,2-Dichlorobutanal** was not identified in the conducted searches. However, a plausible synthetic route could involve the direct chlorination of butanal.

Proposed Synthetic Workflow

The synthesis of **2,2-Dichlorobutanal** could theoretically be achieved by the alpha-chlorination of butanal using a suitable chlorinating agent. This process would likely require careful control of reaction conditions to prevent over-chlorination or side reactions.

Proposed Synthesis of 2,2-Dichlorobutanal



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **2,2-Dichlorobutanal**.

Applications in Drug Development

Specific applications of **2,2-Dichlorobutanal** in drug development are not documented in the available literature. However, chlorinated organic compounds are a significant class of molecules in medicinal chemistry and are components of numerous approved drugs. The

presence of chlorine can modulate a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2,2-Dichlorobutanal** was not found. As a chlorinated aldehyde, it should be handled with extreme caution in a well-ventilated fume hood.

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is essential. Avoid inhalation, ingestion, and skin contact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2-Dichlorobutanal | C₄H₆Cl₂O | CID 11275051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- 4. spectrabase.com [spectrabase.com]
- 5. Carbonyl Reactivity [www2.chemistry.msu.edu]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physical and chemical properties of 2,2-Dichlorobutanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8715161#physical-and-chemical-properties-of-2-2-dichlorobutanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com